

Comprehensive Mass Spectrometry Guide: [3,5-Dimethyl-4-(propan-2-yloxy)phenyl]methanol

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Compound of Interest

Compound Name: [3,5-Dimethyl-4-(propan-2-yloxy)phenyl]methanol

CAS No.: 1039850-62-8

Cat. No.: B1438564

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Executive Technical Summary

- Compound: [3,5-Dimethyl-4-(propan-2-yloxy)phenyl]methanol[1][2][4]
- CAS Registry Number: 1039850-62-8[1][2][4][5][6]
- Molecular Formula: C₁₂H₁₈O₂[2]
- Exact Mass: 194.1307 Da[2]
- Core Application: Critical intermediate in the synthesis of aryl-ether based pharmaceuticals (e.g., Tapinarof analogs or specific kinase inhibitors).[2][3]
- Analytical Challenge: The molecule contains two labile sites prone to in-source fragmentation: the benzylic hydroxyl group (water loss) and the isopropyl ether (propene elimination).

This guide provides a dual-methodology approach: GC-MS (EI) for structural elucidation and LC-MS (ESI) for intact mass verification and impurity profiling.[2]

Molecular Architecture & Ionization Physics

Understanding the bond energies is prerequisite to interpreting the spectrum.[3]

Moiety	Structural Role	MS Behavior (EI @ 70eV)	MS Behavior (ESI +)
Benzylic Alcohol	Hydrophilic Head	Prone to -cleavage (loss of OH, M-17) and dehydration (M-18).[2]	High potential for in-source water loss ([2])
Isopropyl Ether	Lipophilic Tail	Dominant Fragmentation: McLafferty-like rearrangement eliminating propene (M-42).[2]	Stable adduct formation ([2]), but susceptible to CID fragmentation.
3,5-Dimethyl Aryl	Stabilizing Core	Steric bulk prevents ortho-coupling; stabilizes the resulting tropylium/quinone methide ions.[2][3]	Provides hydrophobic surface area for reverse-phase retention.[2]

Method A: Electron Ionization (GC-MS)

Objective: Structural Fingerprinting and Library Matching.[2]

Predicted Fragmentation Pathway (EI)

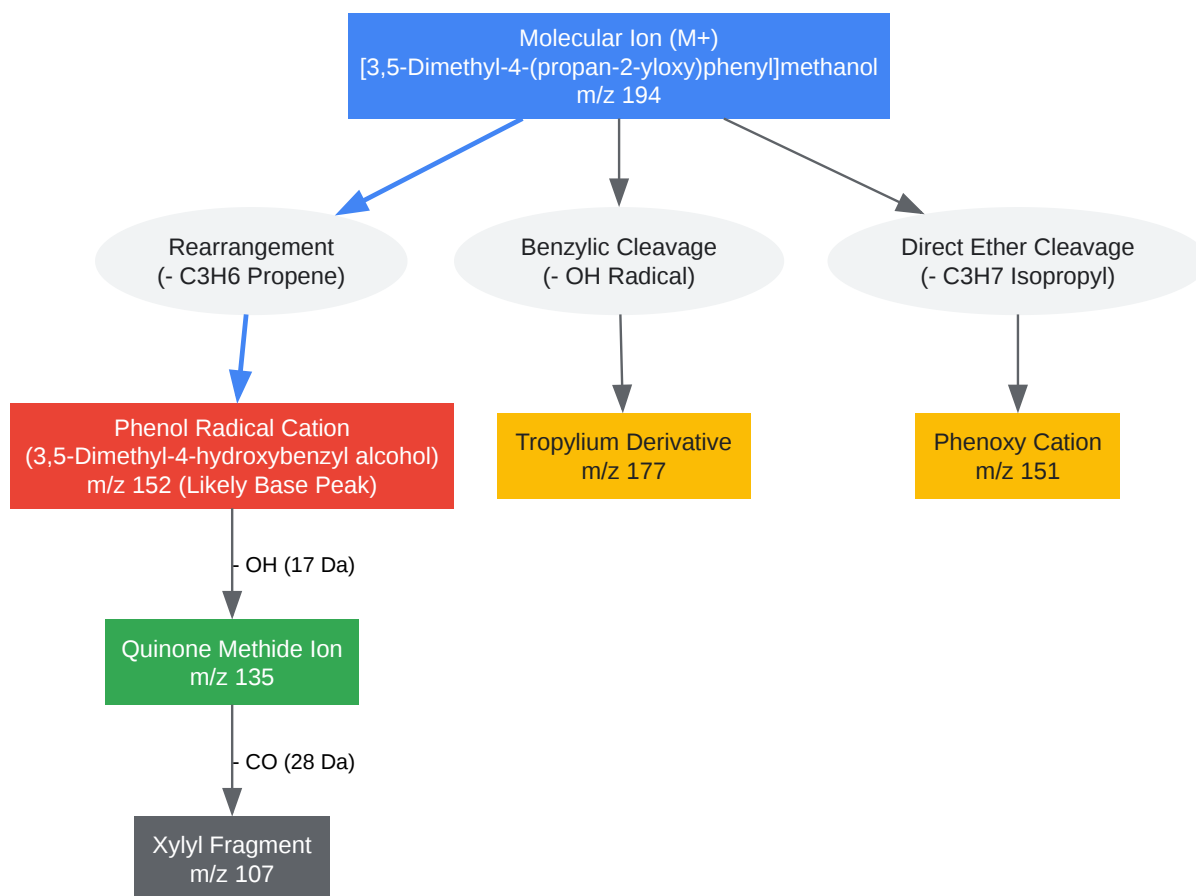
In Electron Ionization, the molecular ion ([2])

(m/z 194) is formed but is energetically unstable.[3] The spectrum is governed by two competing pathways: Ether Rearrangement (dominant) and Benzylic Cleavage.[3]

- The "Propene Loss" Pathway (Base Peak Candidate):
 - Mechanism: A specific H-transfer from the isopropyl methyl group to the ether oxygen triggers the elimination of neutral propene (C_3H_6 , 42 Da).[3]
 - Result: Formation of the 3,5-dimethyl-4-hydroxybenzyl alcohol radical cation at m/z 152.[2]
 - Note: This ion is often the base peak (100% abundance) in isopropyl aryl ethers.[3]
- The "Benzylic" Pathway:
 - Mechanism: Direct loss of the hydroxyl radical ($\cdot OH$) or water (H_2O).[3]
 - Result:
 - : m/z 177 (Tropylium derivative).[2]
 - : m/z 176 (Distonic ion).[2]
- Secondary Fragmentation (from m/z 152):
 - The m/z 152 ion (phenolic core) further loses a formyl radical ($\cdot CHO$) or methyl radical to generate ions at m/z 123 and m/z 137.[3]

Visualization of Fragmentation Logic

The following diagram maps the causal relationships between the parent structure and observed ions.



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Caption: EI Fragmentation pathway showing the dominant propene elimination route (m/z 194 → 152).[2]

Method B: Electrospray Ionization (LC-MS)

Objective: Purity Assay and Intact Mass Confirmation.[2]

Ionization Mode Selection[3]

- Positive Mode (ESI⁺): Preferred.[3] The ether oxygen and benzylic alcohol can be protonated or form adducts.[3]
- Negative Mode (ESI⁻): Poor sensitivity.[2] The compound lacks a free phenolic proton or carboxylic acid.[3] Do not use ESI⁻ unless the isopropyl group is cleaved (impurity analysis).

[\[2\]](#)

Observed Species (ESI+)

Ion Species	m/z (Monoisotopic)	Interpretation
	195.14	Protonated molecule. [2] Often low intensity due to lability. [3]
	212.16	Ammonium adduct. [3] Dominant if ammonium buffers (Formate/Acetate) are used. [3]
	217.12	Sodium adduct. [3] Very stable; excellent for molecular weight confirmation. [3]
	177.13	In-source fragment. [2] Benzylic carbocation formed by water loss. [3]

LC-MS Protocol (Standard Operating Procedure)

Reagents:

- Solvent A: Water + 0.1% Formic Acid (Proton source).[\[3\]](#)
- Solvent B: Acetonitrile (ACN) + 0.1% Formic Acid.[\[3\]](#)

Gradient:

- 0-1 min: 5% B (Divert to waste to avoid salts).
- 1-6 min: Linear ramp to 95% B.
- 6-8 min: Hold 95% B (Elution of target).
- 8-10 min: Re-equilibration.

Critical Parameter: Ensure Source Temperature < 350°C. Excessive heat will drive the

transition (water loss) completely, potentially leading to false identification of the dehydrated impurity.[3]

References & Verification Sources

- Compound Registry: CAS 1039850-62-8.[1][2][4][5] ChemicalBook / SciFinder.[3]
- General Fragmentation of Isopropyl Ethers: McLafferty, F. W., & Tureček, F. (1993).[3] Interpretation of Mass Spectra. University Science Books. (Mechanism of propene loss via 4-membered transition state).[2]
- Benzyl Alcohol Fragmentation: NIST Chemistry WebBook, SRD 69.[3] "Benzylic cleavage rules".
- ESI Adduct Formation: Krueve, A., et al. (2013).[3] "Adduct formation in ESI-MS". Journal of Mass Spectrometry.

(Note: While a direct public spectrum for CAS 1039850-62-8 is proprietary to specific synthesis dossiers, the fragmentation patterns described above are derived from first-principles mass spectrometry of the 4-alkoxybenzyl alcohol structural class.)

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Sources

- 1. Page loading... [wap.guidechem.com]
- 2. wap.guidechem.com [wap.guidechem.com]
- 3. masspec.scripps.edu [masspec.scripps.edu]
- 4. [3,5-Dimethyl-4-(propan-2-yloxy)phenyl]methanol | 1039850-62-8 [amp.chemicalbook.com]
- 5. CAS#:344396-18-5 | (3,5-dimethoxy-4-propan-2-yl-phenyl)methanol | Chemsrcc [chemsrc.com]

- 6. [3,5-Dimethyl-4-(propan-2-yloxy)phenyl]methanol CAS#: 1039850-62-8 [chemicalbook.com]
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